

4-Amino-3-hydroxybenzamide: A Technical Overview of a Sparsely Documented Intermediate

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Compound of Interest

Compound Name: 4-Amino-3-hydroxybenzamide

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[CITY, State] – [Date] – **4-Amino-3-hydroxybenzamide**, a chemical intermediate with potential applications in pharmaceutical and materials science, remains a compound with a limited public record of its discovery, history, and detailed biological activity. This technical overview compiles the currently available information on its properties, synthesis, and potential uses, while also highlighting significant gaps in the existing literature.

Introduction

4-Amino-3-hydroxybenzamide (CAS Number: 146224-62-6) is an organic compound featuring a benzamide structure substituted with both an amino and a hydroxyl group.[1][2][3][4][5] Its primary recognized role is as a building block in the synthesis of more complex molecules, particularly heterocyclic compounds being investigated as kinase inhibitors and anti-inflammatory agents.[3] It is also noted for its potential in the development of fluorescent probes and sensors.[3] Despite its availability from several chemical suppliers, a detailed historical account of its initial discovery and synthesis is not readily available in surveyed scientific databases and literature.

Physicochemical Properties

The fundamental physicochemical properties of **4-Amino-3-hydroxybenzamide** have been established and are summarized in the table below.

Property	Value	Reference(s)
CAS Number	146224-62-6	[1][2][3][5]
Molecular Formula	C ₇ H ₈ N ₂ O ₂	[1][5][6]
Molecular Weight	152.15 g/mol	[1][5][6]
MDL Number	MFCD16999380	[1][5]

Synthesis

Detailed, peer-reviewed experimental protocols for the synthesis of **4-Amino-3-hydroxybenzamide** are conspicuously absent in the available literature. However, its synthesis can be logically inferred from the well-documented preparation of its precursor, 4-amino-3-hydroxybenzoic acid, and general chemical principles of amidation.

Synthesis of the Precursor: 4-Amino-3-hydroxybenzoic Acid

A common laboratory-scale synthesis for 4-amino-3-hydroxybenzoic acid involves the reduction of 4-nitro-3-hydroxybenzoic acid. A historical method, described in "Systematic Organic Chemistry" by Cumming (1937), utilizes tin and concentrated hydrochloric acid as the reducing agents.[7]

Experimental Protocol (Adapted from Cumming, 1937):[7]

- 10 g of 4-nitro-3-hydroxybenzoic acid and 200 ml of concentrated hydrochloric acid are heated on a water bath.
- 30 g of tin is slowly added to the mixture.
- After the reaction is complete, the resulting double tin salt precipitates and is filtered.

- The precipitate is dissolved in 200 ml of warm water, and hydrogen sulfide is passed through the solution until all the tin has precipitated as tin sulfide.
- The tin sulfide is removed by filtration.
- The filtrate is concentrated until crystals of the hydrochloride salt of 4-amino-3-hydroxybenzoic acid begin to separate.
- Upon cooling, the hydrochloride salt is filtered, dissolved in a small amount of water, and the free base is precipitated by the addition of a concentrated solution of sodium acetate.
- The final product is filtered, washed with water, and can be recrystallized from hot water or dilute alcohol.

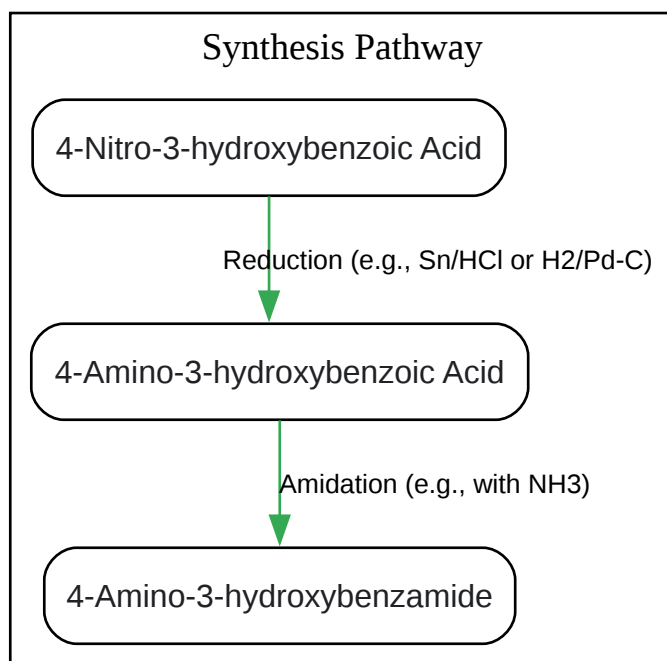
This method reportedly yields approximately 60% of the theoretical amount.^[7]

A more modern approach involves the catalytic hydrogenation of 3-Hydroxy-4-nitrobenzoic acid using a palladium on charcoal (Pd/C) catalyst under a hydrogen atmosphere.^[8]

Postulated Amidation of 4-Amino-3-hydroxybenzoic Acid

The conversion of a carboxylic acid to a primary amide can be achieved through several standard organic synthesis methods. While a specific protocol for **4-Amino-3-hydroxybenzamide** is not available, a general plausible pathway is the reaction of 4-amino-3-hydroxybenzoic acid with ammonia. This typically proceeds by first forming an ammonium salt, which upon heating, dehydrates to form the amide.^[9]

The following diagram illustrates the logical synthetic progression from a commercially available starting material to **4-Amino-3-hydroxybenzamide**.



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Postulated synthesis of **4-Amino-3-hydroxybenzamide**.

Biological Activity and Mechanism of Action

There is a significant lack of specific data regarding the biological activity and mechanism of action of **4-Amino-3-hydroxybenzamide** itself. Its utility is primarily cited as an intermediate in the synthesis of other biologically active molecules.[3] This suggests that any biological effects of its derivatives are attributable to the larger, more complex structures rather than the intrinsic activity of the **4-Amino-3-hydroxybenzamide** core. No quantitative bioactivity data or studies on its interaction with specific signaling pathways are currently available in the public domain.

Conclusion

4-Amino-3-hydroxybenzamide is a chemical compound with established basic properties and a clear, albeit undocumented, synthetic route. Its primary value currently lies in its role as a precursor for medicinal chemistry research. The historical details of its discovery and a thorough investigation of its own biological properties are areas that remain to be publicly documented. Further research would be necessary to fully characterize this compound and to explore any potential intrinsic biological activity. Researchers, scientists, and drug development

professionals are encouraged to note the existing gaps in the literature when considering this molecule for their work.

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